

physical properties of 2-Bromo-4-chloroanisole

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Compound of Interest

Compound Name: 2-Bromo-4-chloroanisole

Cat. No.: B057475

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An In-depth Technical Guide to the Physical Properties of 2-Bromo-4-chloroanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-4-chloroanisole**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document presents quantitative data in a structured format, outlines general experimental protocols for property determination, and visualizes a key synthetic pathway.

Physical and Chemical Properties

2-Bromo-4-chloroanisole is a halogenated aromatic ether. At room temperature, it typically appears as a white to off-white crystalline solid or a clear yellow liquid. Its molecular structure, consisting of a benzene ring substituted with bromo, chloro, and methoxy groups, dictates its physical and chemical behavior.

Quantitative Data Summary

The physical properties of **2-Bromo-4-chloroanisole** are summarized in the table below. These values are compiled from various chemical databases and supplier specifications. It is important to note that some of these properties are experimentally determined while others are calculated using computational models such as the Joback or Crippen methods.

Property	Value	Notes and Sources
Molecular Formula	C ₇ H ₆ BrClO	[1][2][3][4][5][6][7]
Molecular Weight	221.48 g/mol	[1][3][4][5][6][7][8][9]
CAS Number	60633-25-2	[1][2][3][4][5][6][7]
Appearance	White to off-white crystalline solid or clear liquid	[1][8]
Melting Point	28.6-29.1 °C	[1]
Boiling Point	238.5 °C at 760 mmHg	[1]
127 °C	[8] (Note: This value may be at a reduced pressure)	
Density	1.625 g/cm ³	[1]
Flash Point	98 °C	[1]
Refractive Index	1.556	[1]
Vapor Pressure	0.1±0.5 mmHg at 25°C (Predicted)	[1]
LogP (Octanol/Water)	3.111	[1][2] (Calculated using the Crippen Method)
Water Solubility (logS)	-3.44	[2] (Log10 of water solubility in mol/L, Crippen Method)
Kovats Retention Index	1345 (Standard non-polar)	[9]

Experimental Protocols

While specific, detailed experimental protocols for the determination of the physical properties of **2-Bromo-4-chloroanisole** are not extensively published, this section outlines the standard methodologies used for such characterizations of organic compounds.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound.

General Protocol:

- **Sample Preparation:** A small amount of the finely powdered, dry crystalline **2-Bromo-4-chloroanisole** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus:** A melting point apparatus (such as a Mel-Temp or Thiele tube) is used. The capillary tube is placed in the heating block or oil bath adjacent to a thermometer.
- **Heating:** The sample is heated at a steady, slow rate (approximately 1-2°C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

General Protocol (Micro method):

- **Sample Preparation:** A small amount of liquid **2-Bromo-4-chloroanisole** is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Heating:** The apparatus (e.g., a Thiele tube or a melting point apparatus adapted for boiling point determination) is heated. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary.
- **Observation:** The heating is stopped, and the liquid is allowed to cool slowly. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Density Determination

The density of a substance is its mass per unit volume. For a solid like **2-Bromo-4-chloroanisole** below its melting point, the displacement method is suitable.

General Protocol (For Solids):

- **Mass Measurement:** The mass of a sample of solid **2-Bromo-4-chloroanisole** is accurately measured using an analytical balance.
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., water, if appropriate, or an inert solvent). The initial volume is recorded. The weighed solid is then carefully submerged in the liquid, and the new volume is recorded. The difference between the two volumes is the volume of the solid.
- **Calculation:** The density is calculated by dividing the mass of the solid by its determined volume.

Synthetic Pathway

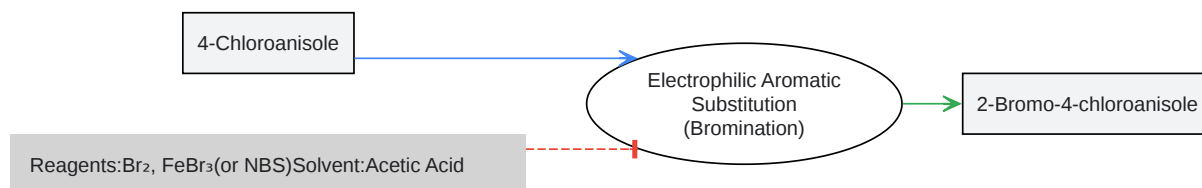
2-Bromo-4-chloroanisole can be synthesized via the electrophilic aromatic substitution of 4-chloroanisole. The methoxy group ($-\text{OCH}_3$) is an ortho-, para-directing activator, and since the para position is blocked by the chlorine atom, the incoming electrophile (bromine) will be directed to the ortho position.

Reaction: Bromination of 4-chloroanisole.

General Protocol:

- **Reaction Setup:** 4-chloroanisole is dissolved in a suitable solvent, such as acetic acid.
- **Reagent Addition:** A brominating agent, such as liquid bromine or N-bromosuccinimide (NBS), is added to the solution, often in the presence of a catalyst like iron(III) bromide (FeBr_3) if needed to increase the electrophilicity of the bromine.
- **Reaction Conditions:** The reaction mixture is stirred at a controlled temperature until the reaction is complete, which can be monitored by techniques like Thin Layer Chromatography (TLC).

- **Workup and Purification:** The reaction is quenched, and the crude product is extracted. The organic layer is washed and dried. The final product, **2-Bromo-4-chloroanisole**, is then purified, typically by recrystallization or column chromatography.



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Caption: Synthesis of **2-Bromo-4-chloroanisole** via bromination.

Signaling Pathways and Biological Activity

Information regarding the direct involvement of **2-Bromo-4-chloroanisole** in specific biological signaling pathways is not readily available in the public scientific literature. Its primary application appears to be as an intermediate in the synthesis of more complex molecules, such as pharmaceuticals and agrochemicals. The biological activities of the final products would be diverse and are not attributable to this specific precursor molecule.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols provided are generalized and may require optimization for specific laboratory conditions. Always consult relevant safety data sheets (SDS) before handling any chemicals.

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